

Commercial suppliers of Chlorphenesin-D5 for research

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Compound of Interest

Compound Name: Chlorphenesin-D5

Cat. No.: B15558525

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An In-depth Technical Guide to Commercial **Chlorphenesin-D5** for Research Applications

Introduction

Chlorphenesin-D5 is the deuterated form of Chlorphenesin, a synthetic preservative with antimicrobial properties. In the realm of biomedical and pharmaceutical research, **Chlorphenesin-D5** serves a critical role as a stable isotope-labeled (SIL) internal standard for quantitative analysis using mass spectrometry. Its near-identical physicochemical properties to the non-labeled analyte, combined with its distinct mass, make it an invaluable tool for ensuring accuracy and precision in bioanalytical methods. This technical guide provides an overview of commercial suppliers, typical product specifications, and detailed experimental workflows for the application of **Chlorphenesin-D5** in research, particularly in pharmacokinetic and drug metabolism studies.

Commercial Suppliers of Chlorphenesin-D5

For researchers and drug development professionals, sourcing high-purity, reliable **Chlorphenesin-D5** is the first step in developing robust analytical methods. Several reputable suppliers specialize in the synthesis and certification of complex organic small molecules and stable isotope-labeled compounds for research purposes.

Supplier	Product Name	Catalog Number	Available Pack Sizes
LGC Standards	Chlorphenesin-D5	TRC-C424252	2.5 mg, 10 mg, 25 mg ^[1]
Chlorphenesin D5 (glyceryl D5)	DRE-C11553010	10 mg	
Clinivex	Chlorphenesin-D5	RCLS2L122470	Inquire for size

Quantitative Data and Product Specifications

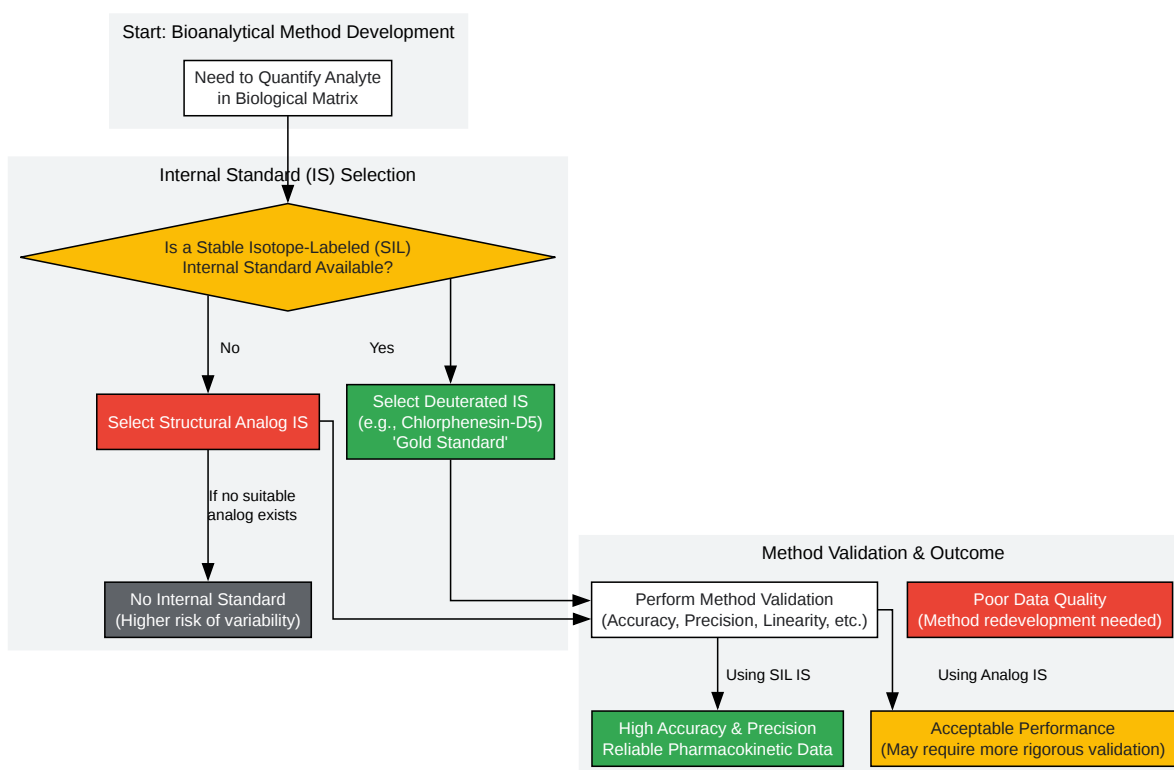
The quality and purity of a deuterated internal standard are paramount for its effective use. Commercial suppliers provide a Certificate of Analysis (CoA) with their products, which details the identity and purity of the compound. While a specific CoA for **Chlorphenesin-D5** is not publicly available, the table below summarizes the typical quantitative data provided for such a standard.

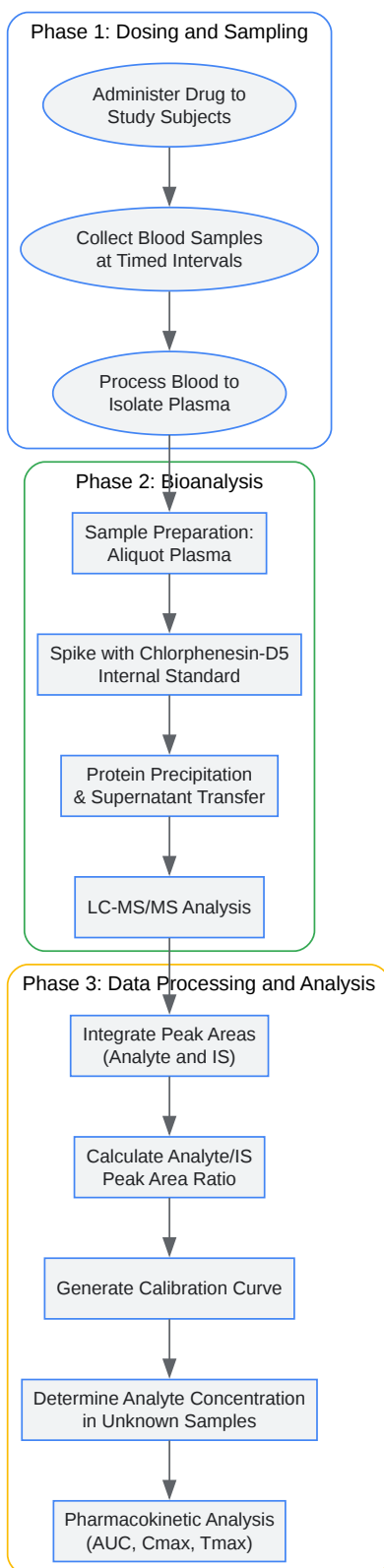
Parameter	Specification	Description
Chemical Name	3-(4-Chlorophenoxy)propane-1,2-diol-D5	IUPAC name for the compound.
Synonyms	(±)-p-Chlorphenesin-D5, Glyceryl-D5	Alternative names for the compound.
Molecular Formula	C ₉ H ₆ D ₅ ClO ₃	Elemental composition, indicating deuterium substitution.
Molecular Weight	207.67 g/mol	The mass of one mole of the compound.
Chemical Purity (by HPLC)	≥98%	The percentage of the desired compound, determined by High-Performance Liquid Chromatography.
Isotopic Purity (by MS)	≥99 atom % D	The percentage of molecules that are labeled with deuterium, determined by Mass Spectrometry.
Appearance	White to Off-White Solid	Physical state and color of the compound.
Solubility	Soluble in Methanol, Acetonitrile, DMSO	Solvents in which the compound can be dissolved.
Storage Conditions	-20°C, protect from light and moisture	Recommended conditions to ensure long-term stability.

Core Application: Internal Standard for Pharmacokinetic Studies

The primary application of **Chlorphenesin-D5** is as an internal standard (IS) in bioanalytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), to quantify the concentration of Chlorphenesin or structurally similar analytes in biological

matrices like plasma or urine. The use of a deuterated IS is considered the gold standard for correcting variability during sample processing and analysis, a principle known as isotope dilution mass spectrometry.^[1]





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References

- 1. benchchem.com [benchchem.com]
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